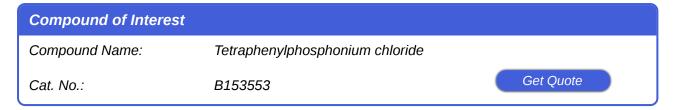


A Comprehensive Technical Guide to the Physical Properties of Tetraphenylphosphonium Chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical properties of **Tetraphenylphosphonium chloride** (TPPCI), a quaternary phosphonium salt with significant applications in organic synthesis and materials science.[1][2] The information is curated for professionals in research and development who require precise data and procedural knowledge.

Quantitative Physical Properties

The physical characteristics of **Tetraphenylphosphonium chloride** are well-documented, reflecting its stable, crystalline nature.[3][4] The rigidity of the four phenyl groups contributes to its high melting point and facilitates easy crystallization.[3][4] The quantitative data are summarized in the table below for ease of reference.



Property	Value	Units	Notes
Molecular Formula	C24H20CIP	-	[5][6][7]
Molecular Weight	374.84 - 374.85	g/mol	[3][5][6][8]
Appearance	White to beige/cream crystalline powder	-	[1][5][9][10]
Melting Point	272 - 274	°C	This is the most commonly cited range.[1][3][4][5][6] [10][11][12][13] Other sources report ranges of 275-280°C[1], 268-287°C[9], and 300-305°C[2].
Density	1.27	g/dm³	[3][4]
Solubility	Soluble in water and polar organic solvents (e.g., ethanol, acetone).[1][2][5][14] Insoluble in nonpolar solvents like benzene and toluene.[2]	-	The compound is noted to be hygroscopic.[5][12]
Crystal Structure	The tetraphenylphosphoni um ([PPh4]+) cation is tetrahedral.[1][3][4] It can crystallize as an anhydrous salt, a monohydrate, and a dihydrate.[3][4]	-	The structure of the anhydrous form has been determined by X-ray crystallography.

Experimental Protocols for Property Determination

Foundational & Exploratory





The following sections detail generalized yet comprehensive methodologies for determining the key physical properties of solid organic salts like **Tetraphenylphosphonium chloride**.

The melting point is a critical indicator of purity for a crystalline solid.[17][18] Impurities typically cause a depression and broadening of the melting range.[17][18]

Objective: To determine the temperature range over which the solid phase of TPPCI transitions to a liquid.

Materials:

- Tetraphenylphosphonium chloride (finely powdered and dry)
- Digital melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Capillary tubes (one end sealed)
- · Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the TPPCI sample is completely dry and in the form of a fine powder.[18] If necessary, gently grind any coarse crystals using a mortar and pestle.[18]
- Loading the Capillary Tube: Jab the open end of a capillary tube into the powdered sample.
 A small amount of solid will enter the tube.
- Packing the Sample: To pack the solid tightly into the sealed end, drop the capillary tube (sealed-end down) through a long, narrow glass tube onto a hard surface.[19][20] Repeat until the sample is compacted to a height of 2-3 mm.[19]
- Initial Rapid Determination (Optional): If the approximate melting point is unknown, perform a
 rapid heating run (e.g., 10-20°C per minute) to get a preliminary value.[20] Allow the
 apparatus to cool significantly before the precise measurement.
- Precise Determination:



- Place the packed capillary tube into the heating block of the apparatus.[20]
- Set the heating rate to increase temperature rapidly to about 20°C below the expected melting point.[19]
- Decrease the heating rate to a slow and steady 1-2°C per minute to ensure thermal equilibrium.[19][21]
- Record the temperature (T1) at which the first droplet of liquid becomes visible.[19]
- Record the temperature (T₂) at which the entire sample has completely melted into a clear liquid.[19]
- Reporting: The melting point is reported as the range from T₁ to T₂. For a pure sample, this range should be narrow (0.5-2°C).

Solubility provides insight into the polarity of a compound and is crucial for applications in catalysis and synthesis.

Objective: To qualitatively or quantitatively determine the solubility of TPPCI in various solvents.

Materials:

- Tetraphenylphosphonium chloride
- A selection of solvents (e.g., deionized water, ethanol, acetone, toluene)
- Test tubes with stoppers
- Vortex mixer or magnetic stirrer
- Graduated cylinders or pipettes
- Analytical balance

Procedure (Qualitative):

Preparation: Add approximately 10-20 mg of TPPCl to a clean, dry test tube.

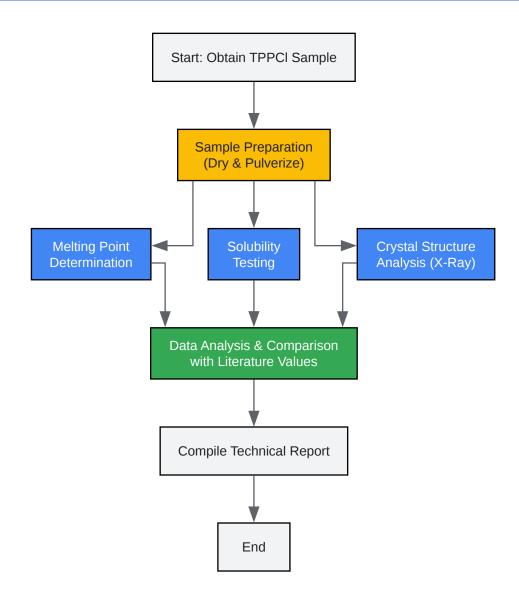


- Solvent Addition: Add 1 mL of the chosen solvent to the test tube.
- Mixing: Stopper the test tube and agitate it vigorously using a vortex mixer for 1-2 minutes.
- Observation: Allow the mixture to stand and observe.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- Heating (Optional): If the substance is insoluble or partially soluble at room temperature, gently warm the test tube in a water bath to observe if solubility increases with temperature.
- Reporting: Record the solubility as "soluble," "partially soluble," or "insoluble" for each solvent at the tested temperature.

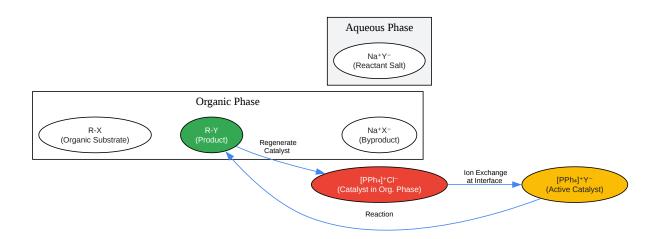
Visualizations: Workflows and Mechanisms

The following diagrams, rendered using DOT language, illustrate key logical and experimental workflows related to **Tetraphenylphosphonium chloride**.









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